

Technical Whitepaper: 4-Chloro-2-isopropylquinazoline

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Compound of Interest

Compound Name: 4-Chloro-2-isopropylquinazoline

CAS No.: 38154-42-6

Cat. No.: B1504095

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Chemical Properties, Synthetic Architectures, and Medicinal Applications

Executive Summary

4-Chloro-2-isopropylquinazoline (CAS: 38154-42-6) represents a critical pharmacophore scaffold in modern medicinal chemistry.^[1] Distinguished by its highly reactive C4-chlorine atom and the lipophilic, sterically demanding C2-isopropyl moiety, this heterocycle serves as a linchpin intermediate in the synthesis of receptor tyrosine kinase (RTK) inhibitors.^[1] This technical guide provides a rigorous analysis of its physicochemical properties, validated synthetic protocols, and mechanistic reactivity profiles, offering researchers a self-validating system for utilizing this building block in high-fidelity drug development campaigns.^[1]

Physicochemical Profile

The utility of **4-chloro-2-isopropylquinazoline** stems from its balance of reactivity and structural rigidity.^[1] The C4-chlorine atom is activated by the diaza-aromatic system, making it an ideal electrophile for nucleophilic aromatic substitution (

), while the isopropyl group modulates lipophilicity (

) and binding pocket occupancy.

Table 1: Core Chemical Specifications

Property	Specification	Contextual Note
Chemical Name	4-Chloro-2-isopropylquinazoline	IUPAC nomenclature
CAS Number	38154-42-6	Primary identifier
Molecular Formula		
Molecular Weight	206.67 g/mol	Fragment-based drug design compliant
Physical State	Off-white to pale yellow solid	Crystalline form preferred for stability
Solubility	Soluble in DCM, EtOAc, THF	Hydrolyzes in aqueous media
Reactivity	High (at C4)	Moisture sensitive; store under inert gas
LogP (Predicted)	~3.2 - 3.5	Enhances membrane permeability

Synthetic Architecture

The synthesis of **4-chloro-2-isopropylquinazoline** is a two-phase process involving the construction of the quinazolinone core followed by aromatizing chlorination.[1] The following protocol prioritizes yield and purity, minimizing the formation of hydrolysis byproducts.

Phase 1: Cyclization to 2-isopropylquinazolin-4(3H)-one[1]

Mechanism: Condensation of anthranilic acid with isobutyryl chloride followed by amide-mediated ring closure.[1]

Protocol:

- Acylation: Dissolve anthranilic acid (1.0 eq) in anhydrous THF. Add pyridine (2.2 eq) followed by dropwise addition of isobutyryl chloride (1.1 eq) at 0°C. Stir at RT for 2 hours.
- Cyclization: Isolate the intermediate amide.^[1] Reflux in acetic anhydride (or use a dehydrating cyclization method with ammonium acetate) to form the benzoxazinone, followed by reaction with ammonia/formamide to yield 2-isopropylquinazolin-4(3H)-one.^[1]
- Validation: Monitor disappearance of anthranilic acid by TLC (EtOAc/Hexane 1:1).

Phase 2: Chlorination (The Critical Step)^[1]

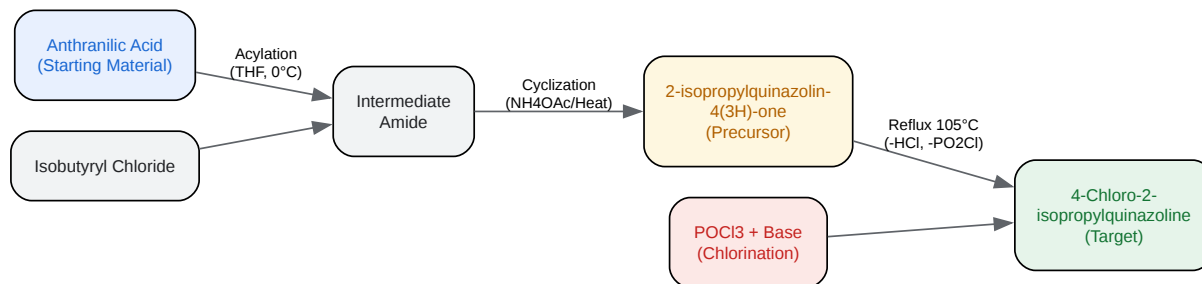
Mechanism: The tautomeric hydroxyl group at C4 is converted to a leaving group by phosphorus oxychloride (

), followed by chloride displacement.^[1]

Protocol:

- Reagents: Suspend 2-isopropylquinazolin-4(3H)-one (1.0 eq) in neat (5-10 eq).
- Catalysis: Add -diethylaniline (1.0 eq) as a base catalyst to scavenge HCl and accelerate the reaction.
- Reaction: Reflux at 105°C for 2-4 hours. The suspension will clear as the chloro-species forms.
- Work-up (Critical): Cool to RT. Slowly pour the reaction mixture onto crushed ice/ammonia water with vigorous stirring. Maintain pH > 7 to prevent acid-catalyzed hydrolysis back to the quinazolinone. Extract immediately with Dichloromethane (DCM).^[1]
- Purification: Flash chromatography (Hexane/EtOAc).

Visualization: Synthetic Workflow



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Figure 1: Step-wise synthetic pathway transforming anthranilic acid into the reactive chloro-quinazoline scaffold.[1]

Mechanistic Reactivity: The Engine

The defining feature of **4-chloro-2-isopropylquinazoline** is its reactivity toward nucleophiles. [1] The pyrimidine ring acts as an electron sink, making the C4 position highly electrophilic.[1]

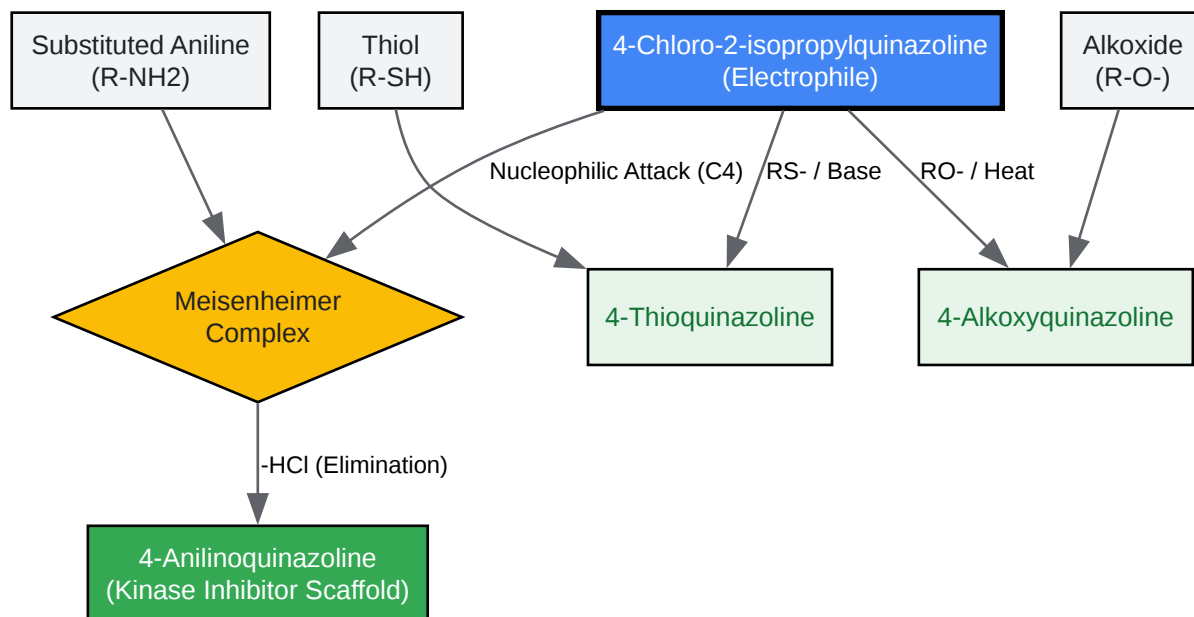
The Mechanism[2][3]

- Attack: The nucleophile (e.g., an aniline derivative) attacks the C4 carbon.[1]
- Meisenheimer Complex: A resonance-stabilized anionic intermediate forms, delocalizing the negative charge onto the N1 and N3 nitrogens.[1]
- Elimination: Re-aromatization drives the expulsion of the chloride ion.[1]

Why Isopropyl? The C2-isopropyl group serves a dual purpose:

- Steric Shielding: It protects the N1 position from metabolic oxidation or unwanted side reactions without hindering the C4 attack.[1]
- Hydrophobic Interaction: In kinase pockets (e.g., EGFR), the isopropyl group typically lodges into a hydrophobic specificity pocket, enhancing potency compared to a methyl group.[1]

Visualization: Reactivity & Functionalization[1][3][4]



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Figure 2: Divergent synthesis pathways via Nucleophilic Aromatic Substitution () at the C4 position.[1]

Applications in Drug Discovery[5]

The **4-chloro-2-isopropylquinazoline** scaffold is a "privileged structure" in medicinal chemistry, particularly for targeting ATP-binding sites of enzymes.[1]

Case Study: EGFR Tyrosine Kinase Inhibitors

The "4-anilinoquinazoline" motif is the core of drugs like Gefitinib and Erlotinib.[1] The 2-isopropyl variant is often explored to overcome resistance mutations or improve selectivity profiles.[1]

- Protocol for Library Generation:
 - Solvent: Isopropanol (IPA) or Acetonitrile.[1]
 - Conditions: Reflux for 2-6 hours.

- Work-up: The product often precipitates as the hydrochloride salt.[1] Filtration provides high-purity material without chromatography.[1]
- Advantage: This "self-purifying" nature of the hydrochloride salt formation makes this scaffold ideal for high-throughput synthesis (HTS) campaigns.

Handling, Stability, and Safety

Stability Protocol:

- Moisture Sensitivity: High.[1] The C4-Cl bond hydrolyzes to 2-isopropylquinazolin-4(3H)-one upon prolonged exposure to atmospheric moisture.[1]
- Storage: Store at -20°C under Argon or Nitrogen atmosphere. Desiccate before opening.
- Monitoring: Check purity via LC-MS before use. The appearance of a peak at [M-Cl+OH] (Mass ~188) indicates hydrolysis.[1]

Safety (SDS Summary):

- Hazards: Causes severe skin burns and eye damage (Category 1B).[1] May cause respiratory irritation.[1][2]
- PPE: Nitrile gloves, chemical safety goggles, and face shield. Handle only in a fume hood.
- Neutralization: Quench excess reagent with aqueous sodium bicarbonate.[1]

References

- Lead Sciences. (n.d.). **4-Chloro-2-isopropylquinazoline** Product Data. Retrieved from [1]
- Sigma-Aldrich. (n.d.).[1] Quinazoline Derivatives and Reactivity Profiles. Retrieved from [1]
- National Center for Biotechnology Information. (2025). PubChem Compound Summary for Chloroquinazolines. Retrieved from
- Master Organic Chemistry. (2018).
): Mechanism and Reactivity. Retrieved from [1]

- BenchChem. (2025).[1] Reactivity Face-Off: Dichloroquinazolines in

. Retrieved from [1]

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Sources

- 1. 4-Chloro-2-phenylquinazoline | C₁₄H₉ClN₂ | CID 80977 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
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